

# ABBV-467 for Multiple Myeloma: A Technical Overview

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## Compound of Interest

Compound Name: ABBV-467

Cat. No.: B15583276

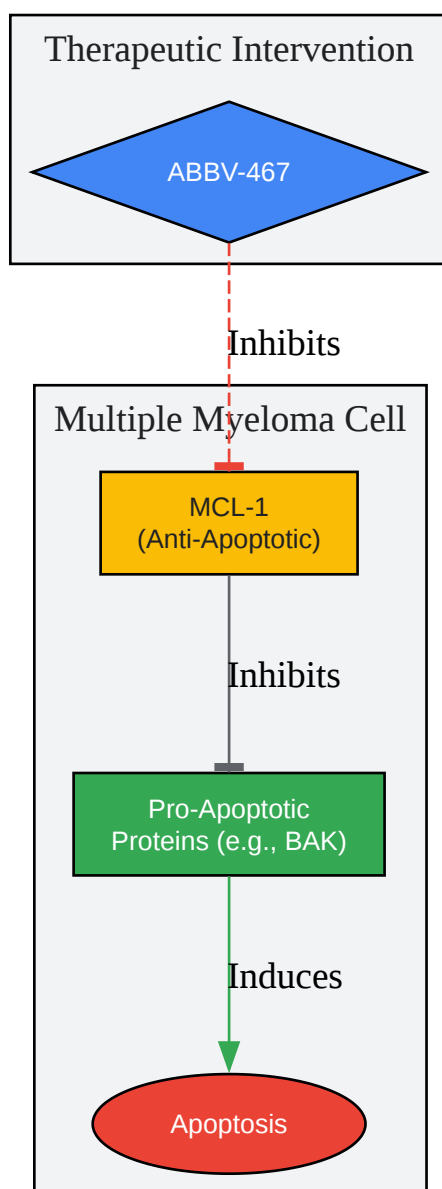
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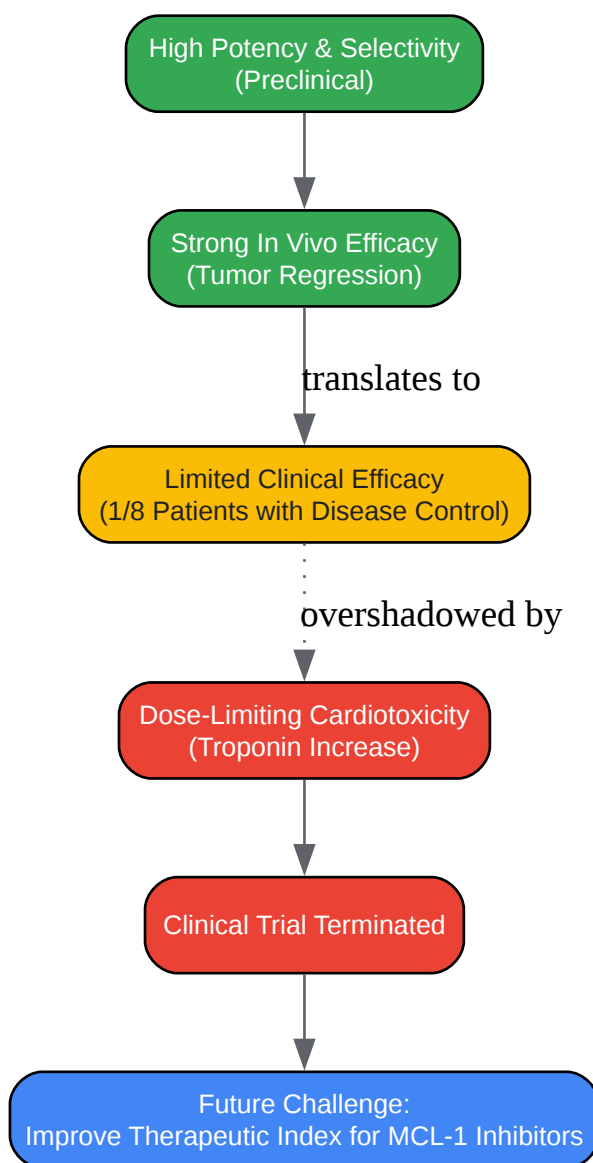
For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the preclinical and early clinical research on **ABBV-467**, a potent and selective inhibitor of the Myeloid Cell Leukemia-1 (MCL-1) protein, for the treatment of multiple myeloma (MM). The information is compiled from published research to support drug development and scientific professionals in the field.

## Core Mechanism of Action

**ABBV-467** is an inhibitor of MCL-1, an anti-apoptotic protein belonging to the B-cell lymphoma 2 (Bcl-2) family.[1] In multiple myeloma and other hematological malignancies, the overexpression of MCL-1 allows cancer cells to evade apoptosis (programmed cell death), contributing to tumor survival and resistance to therapy.[2][3][4] **ABBV-467** selectively binds to MCL-1, preventing it from inactivating pro-apoptotic proteins.[1] This action restores the apoptotic pathway, leading to the death of MCL-1-dependent cancer cells.[2][5]





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